

An In-depth Technical Guide to 2-Ethoxysulfonylethanol: Synthesis, Properties, and Applications

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Compound of Interest

Compound Name: 2-ETHOXY SULFONYLETHANOL

Cat. No.: B1329904

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Introduction

2-Ethoxysulfonylethanol, with the chemical formula $C_4H_{10}O_4S$, is a bifunctional organic molecule belonging to the class of sulfonate esters.[1][2] Its structure, featuring a primary alcohol and an ethoxy sulfonyl group, imparts a unique combination of reactivity and physical properties, making it a valuable intermediate in various synthetic applications.[2] This guide provides a comprehensive overview of **2-Ethoxysulfonylethanol**, from its likely historical synthetic origins to its modern applications, offering insights for researchers and professionals in drug development and chemical synthesis.

I. Chemical Identity and Physicochemical Properties

2-Ethoxysulfonylethanol, also known as ethyl 2-hydroxyethanesulfonate or ethyl isethionate, possesses a molecular weight of 154.18 g/mol .[1][2] The presence of both a hydroxyl group and a sulfonate ester functionality contributes to its solubility in polar organic solvents and water.

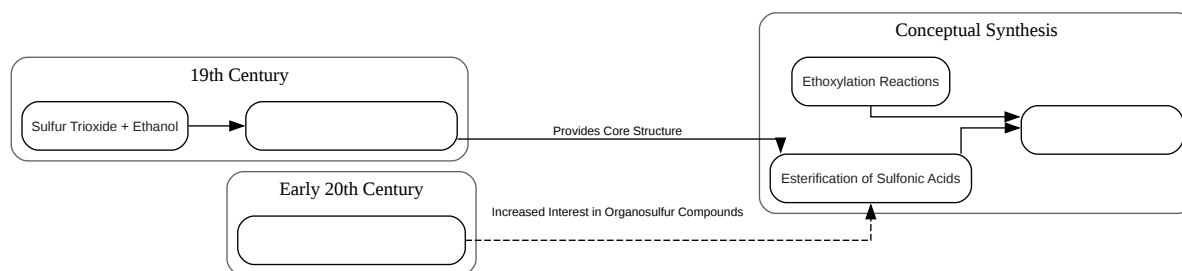
Property	Value	Source
Chemical Formula	C ₄ H ₁₀ O ₄ S	[1][2]
Molecular Weight	154.18 g/mol	[1]
IUPAC Name	2-(ethoxysulfonyl)ethan-1-ol	
Synonyms	Ethyl 2-hydroxyethanesulfonate, Ethyl isethionate	[1]
CAS Number	58337-44-3	[1]
Density	~1.29 g/cm ³ (estimated)	[1]
Boiling Point	315.2 °C at 760 mmHg (estimated)	[1]
Flash Point	144.4 °C (estimated)	[1]

II. Historical Context of Discovery and Synthesis

While a singular "discovery" of **2-Ethoxysulfonylethanol** is not prominently documented, its conceptualization and synthesis can be understood within the broader historical development of sulfonate chemistry. The foundational reactions for creating its core components have been known for over a century.

The synthesis of the parent acid, 2-hydroxyethanesulfonic acid (isethionic acid), is attributed to Heinrich Gustav Magnus in 1833, who prepared it by reacting solid sulfur trioxide with ethanol. [3] Early methods for preparing isethionic acid and its salts often involved harsh reagents like sulfur trioxide. [4] The development of sulfonamides as antibacterial agents in the 1930s, stemming from the discovery of Prontosil, spurred significant interest in organosulfur compounds and their synthesis. [5][6][7]

The synthesis of sulfonate esters, in general, has been a fundamental transformation in organic chemistry. [8][9] Given this historical context, the preparation of **2-Ethoxysulfonylethanol** would have been a logical extension of established esterification and sulfonation reactions.



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Caption: Probable historical context for the synthesis of **2-Ethoxysulfonylethanol**.

III. Modern Synthetic Methodologies

The synthesis of **2-Ethoxysulfonylethanol** can be achieved through several modern organic chemistry pathways. The choice of method often depends on the availability of starting materials and desired scale.

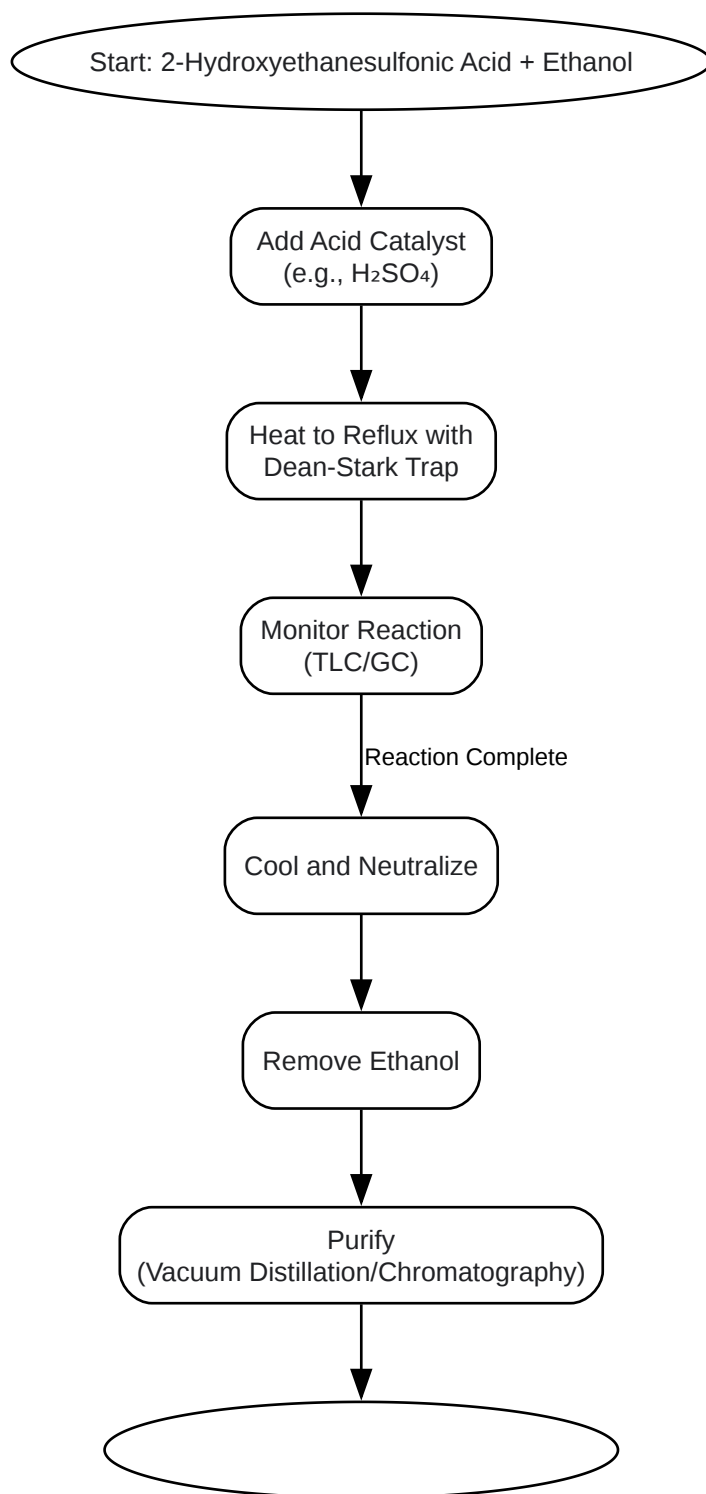
A. Esterification of 2-Hydroxyethanesulfonic Acid

This is a direct and logical approach.

Protocol:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a Dean-Stark trap, dissolve 2-hydroxyethanesulfonic acid in an excess of absolute ethanol.
- **Catalysis:** Add a catalytic amount of a strong acid, such as sulfuric acid or p-toluenesulfonic acid.
- **Reaction:** Heat the mixture to reflux. The water formed during the esterification is azeotropically removed with ethanol and collected in the Dean-Stark trap.

- **Monitoring:** Monitor the reaction progress by thin-layer chromatography (TLC) or gas chromatography (GC).
- **Workup:** Once the reaction is complete, cool the mixture and neutralize the acid catalyst with a mild base (e.g., sodium bicarbonate solution).
- **Purification:** Remove the ethanol under reduced pressure. The resulting crude product can be purified by vacuum distillation or column chromatography.



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Caption: Workflow for the esterification of 2-hydroxyethanesulfonic acid.

B. Reaction of Ethyl Sulfonyl Chloride with Ethylene Glycol

This method builds the molecule from two different starting materials.

Protocol:

- **Reaction Setup:** In a three-necked flask under an inert atmosphere (e.g., nitrogen), dissolve ethylene glycol in a suitable aprotic solvent (e.g., dichloromethane or diethyl ether) and cool in an ice bath.
- **Base:** Add a non-nucleophilic base, such as triethylamine or pyridine, to act as a proton scavenger.
- **Addition:** Slowly add a solution of ethyl sulfonyl chloride in the same solvent to the cooled mixture with vigorous stirring.
- **Reaction:** Allow the reaction to warm to room temperature and stir for several hours.
- **Monitoring:** Monitor the reaction by TLC.
- **Workup:** Quench the reaction with water. Separate the organic layer, wash with dilute acid (e.g., 1M HCl) to remove the base, then with brine, and dry over anhydrous sodium sulfate.
- **Purification:** Filter and concentrate the organic phase. Purify the crude product by column chromatography.

IV. Chemical Reactivity and Applications

The bifunctional nature of **2-Ethoxysulfonylethanol** makes it a versatile building block in organic synthesis.

- **The Hydroxyl Group:** The primary alcohol can undergo typical reactions such as oxidation to an aldehyde or carboxylic acid, esterification, and conversion to a leaving group for nucleophilic substitution.
- **The Ethoxy Sulfonyl Group:** The sulfonate ester is a good leaving group in nucleophilic substitution reactions, allowing for the introduction of the ethoxysulfonyl moiety into other

molecules.

These reactive sites enable its use in the synthesis of:

- **Pharmaceutical Intermediates:** The sulfonyl group is a common pharmacophore in various drugs, including diuretics, antidiabetic agents, and antibiotics.^[10] **2-Ethoxysulfonylethanol** can serve as a precursor for more complex drug candidates.
- **Specialty Surfactants:** The combination of a hydrophilic sulfonate head and a modifiable hydroxyl tail allows for the synthesis of novel surfactants with tailored properties.
- **Functional Polymers:** The hydroxyl group can be used to incorporate the ethoxysulfonyl functionality into polymer backbones, potentially modifying properties like thermal stability or solubility.
- **Heterocyclic Compounds:** It can be a starting material for the synthesis of various sulfur-containing heterocyclic systems.^[2]

V. Conclusion

2-Ethoxysulfonylethanol, while not having a dramatic discovery story, represents a valuable and versatile chemical intermediate. Its synthesis is grounded in well-established principles of organic chemistry, and its dual functionality provides a platform for the creation of a wide range of more complex molecules. For researchers in drug discovery and materials science, understanding the reactivity and synthetic accessibility of **2-Ethoxysulfonylethanol** opens up avenues for the development of novel compounds with desired biological or material properties.

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